

Catalytic Carbonylation of β -Lactones to Methylsuccinic Anhydride: An Application Note and Protocol

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Compound of Interest

Compound Name: Methylsuccinic anhydride

Cat. No.: B147222

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This document provides a detailed experimental setup for the catalytic carbonylation of β -lactones to produce **methylsuccinic anhydride**. The protocols are based on established methods utilizing a bimetallic catalyst system, offering a robust and stereospecific route to this valuable chemical intermediate.

Introduction

The conversion of β -lactones to succinic anhydrides via catalytic carbonylation is a powerful transformation in organic synthesis. This reaction allows for the efficient incorporation of a carbonyl group, expanding the four-membered lactone ring to a five-membered anhydride ring. **Methylsuccinic anhydride**, in particular, is a significant building block for various applications, including the synthesis of pharmaceuticals and polymers. This application note details the use of a well-defined Lewis acid/cobalt carbonyl catalyst for this transformation. The reaction proceeds with high yield and, notably, with clean inversion of stereochemistry at the β -carbon of the lactone. For example, the carbonylation of (R)- β -butyrolactone yields (S)-**methylsuccinic anhydride**.^[1]

Reaction Principle and Catalyst

The carbonylation of β -lactones is effectively catalyzed by a bimetallic system composed of a Lewis acidic component and a nucleophilic cobalt carbonyl anion. A highly successful catalyst for this reaction is $[(N,N'\text{-bis(3,5-di-tert-butylsalicylidene)phenylenediamino)Al(THF)}_2][Co(CO)_4]$, often abbreviated as $[(salph)Al(THF)}_2][Co(CO)_4]$.^{[1][2]}

The proposed mechanism involves the coordination of the β -lactone to the Lewis acidic aluminum center, which activates the lactone for nucleophilic attack. The tetracarbonylcobaltate anion, $[Co(CO)_4]^-$, then attacks the β -carbon of the lactone, leading to ring-opening. Subsequent migratory insertion of carbon monoxide into the resulting cobalt-alkyl bond, followed by ring-closing, affords the succinic anhydride and regenerates the catalyst.^[1]

Data Presentation

The following table summarizes the results for the catalytic carbonylation of various β -lactones to their corresponding succinic anhydrides using the $[(salph)Al(THF)}_2][Co(CO)_4]$ catalyst.

Entry	β -Lactone Substrate	Product	Time (h)	Yield (%)
1	β -Propiolactone	Succinic anhydride	1	>95
2	(R)- β -Butyrolactone	(S)-Methylsuccinic anhydride	12	94
3	β -Valerolactone	Ethylsuccinic anhydride	24	93
4	cis-2,3-Dimethyl- β -propiolactone	trans-2,3-Dimethylsuccinic anhydride	24	92

Reaction Conditions: 0.5 mol % catalyst, 200 psi CO, 25 °C, neat.

Experimental Protocols

Safety Precautions: This procedure involves the use of carbon monoxide, a toxic gas, and pyrophoric reagents. All manipulations should be performed in a well-ventilated fume hood, and appropriate personal protective equipment (PPE), including safety glasses, lab coat, and gloves, should be worn at all times. High-pressure reactions should only be conducted in certified and properly maintained equipment.

Synthesis of the Catalyst: $[(\text{salph})\text{Al}(\text{THF})_2][\text{Co}(\text{CO})_4]$

The catalyst is prepared from the corresponding $(\text{salph})\text{AlCl}$ precursor and a cobalt carbonyl salt.

Materials:

- $(\text{salph})\text{AlCl}$ (salph = N,N'-bis(3,5-di-tert-butylsalicylidene)phenylenediamino)
- Sodium tetracarbonylcobaltate(I) ($\text{NaCo}(\text{CO})_4$)
- Tetrahydrofuran (THF), anhydrous
- Pentane, anhydrous

Protocol:

- In a nitrogen-filled glovebox, dissolve $(\text{salph})\text{AlCl}$ in anhydrous THF.
- In a separate vial, dissolve $\text{NaCo}(\text{CO})_4$ in anhydrous THF.
- Slowly add the $\text{NaCo}(\text{CO})_4$ solution to the $(\text{salph})\text{AlCl}$ solution with stirring.
- A precipitate of NaCl will form immediately. Stir the reaction mixture at room temperature for 1 hour.
- Filter the mixture through a Celite plug to remove the NaCl precipitate.
- Remove the THF from the filtrate under reduced pressure to yield a solid.
- Wash the solid with anhydrous pentane to remove any unreacted starting materials.

- Dry the resulting solid under vacuum to afford the catalyst, $[(\text{salph})\text{Al}(\text{THF})_2][\text{Co}(\text{CO})_4]$, as a crystalline solid.

General Procedure for the Catalytic Carbonylation of β -Butyrolactone to Methylsuccinic Anhydride

Materials:

- $[(\text{salph})\text{Al}(\text{THF})_2][\text{Co}(\text{CO})_4]$ catalyst
- (R)- β -Butyrolactone
- Carbon monoxide (high purity)
- High-pressure stainless-steel reactor equipped with a magnetic stir bar and pressure gauge

Protocol:

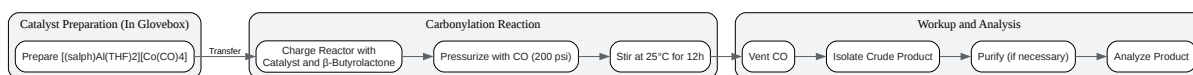
- In a nitrogen-filled glovebox, charge a glass liner for the high-pressure reactor with the $[(\text{salph})\text{Al}(\text{THF})_2][\text{Co}(\text{CO})_4]$ catalyst (0.5 mol %).
- Add (R)- β -butyrolactone to the liner.
- Seal the glass liner and transfer it into the high-pressure reactor.
- Seal the reactor and remove it from the glovebox.
- Connect the reactor to a high-pressure manifold. Purge the reactor three times with carbon monoxide by pressurizing to ~100 psi and then venting.
- Pressurize the reactor to 200 psi with carbon monoxide.
- Stir the reaction mixture at room temperature (25 °C) for 12 hours.
- After the reaction is complete, carefully vent the excess carbon monoxide in a well-ventilated fume hood.

- Open the reactor and remove the glass liner. The crude product, (S)-**methyIsuccinic anhydride**, is typically of high purity.
- If necessary, the product can be further purified by vacuum distillation or recrystallization.

Visualizations

Experimental Workflow

The following diagram illustrates the general workflow for the catalytic carbonylation of β -butyrolactone.

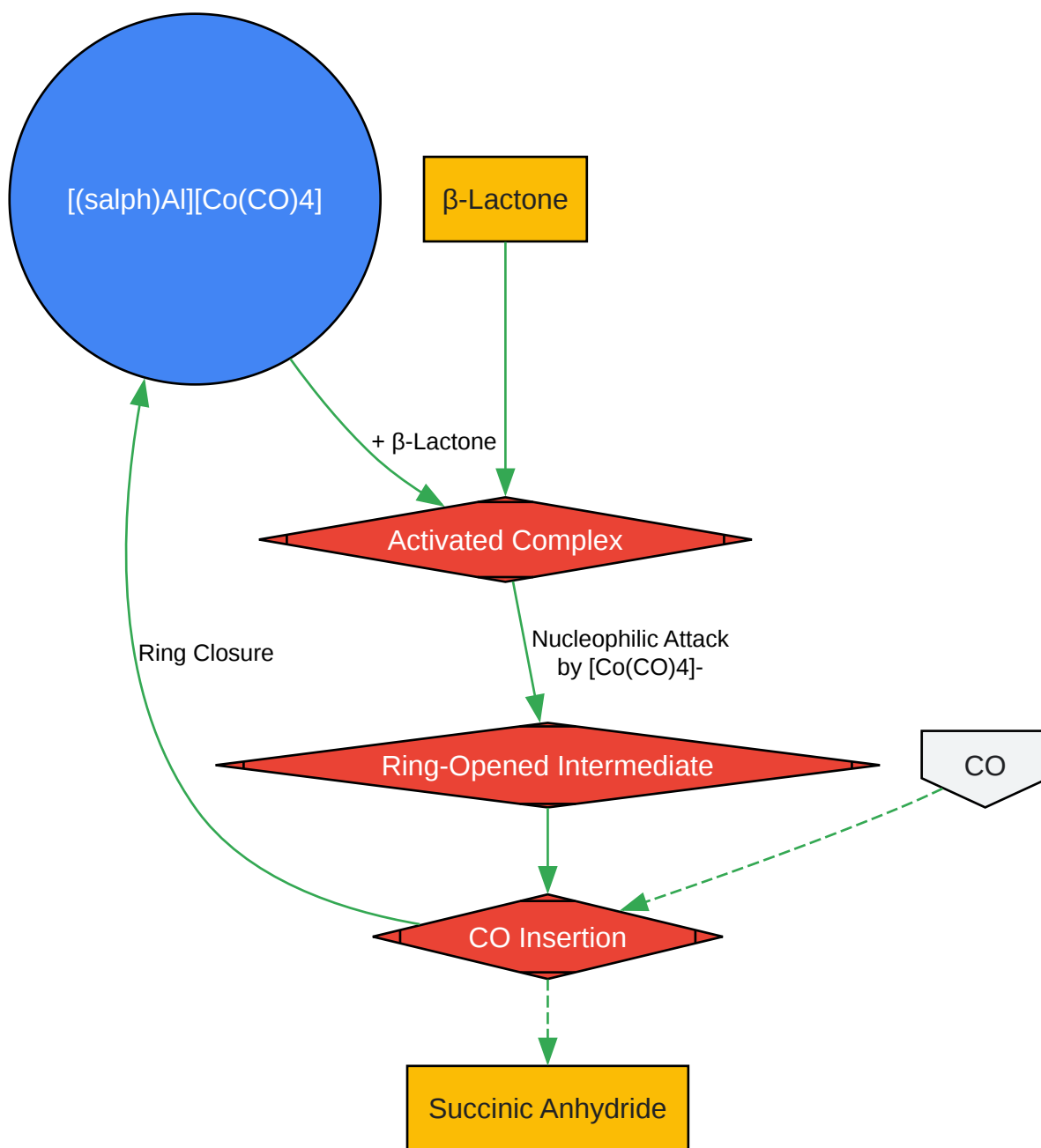


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Caption: Workflow for the synthesis of **methyIsuccinic anhydride**.

Catalytic Cycle

The proposed catalytic cycle for the carbonylation of a β -lactone is depicted below.



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Caption: Proposed catalytic cycle for β -lactone carbonylation.

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References

- 1. Catalytic carbonylation of beta-lactones to succinic anhydrides - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Catalysts for Carbonylation [merckmillipore.com]
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